

# Application Note: QuEChERS Method for Multi-Residue Analysis of Pesticides, Including Dicrotophos

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## Compound of Interest

Compound Name: *Dicrotophos*

Cat. No.: *B1670484*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in a variety of matrices, including fruits, vegetables, and soil.[1][2][3] This approach simplifies the extraction and cleanup process, leading to significant gains in laboratory efficiency and throughput.[4] The method involves an initial extraction with acetonitrile followed by a partitioning step using salts and a subsequent dispersive solid-phase extraction (dSPE) for cleanup.[1][5] This application note provides a detailed protocol for the multi-residue analysis of pesticides, with a specific focus on the organophosphate insecticide **Dicrotophos**, using the QuEChERS methodology followed by analysis with liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-tandem mass spectrometry (GC-MS/MS).

## Experimental Protocol

This protocol is a generalized procedure and may require optimization based on the specific matrix and target analytes.

### 1. Sample Homogenization:

- Homogenize a representative portion of the sample (e.g., fruits, vegetables) using a high-speed blender. For dry samples, a wetting step is necessary prior to homogenization.[6]

## 2. Extraction:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[5]
- Add 10 mL of acetonitrile to the tube.[6][7] For samples with low water content, add an appropriate amount of water to ensure at least 80% hydration.[4]
- If applicable, add an internal standard to the sample.
- Cap the tube and shake vigorously for 1 minute to ensure thorough mixing and extraction of the pesticides.[6][8]
- Add the QuEChERS extraction salts. A common formulation is 4 g of anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), 1 g of sodium chloride ( $\text{NaCl}$ ), 1 g of trisodium citrate dihydrate, and 0.5 g of disodium citrate sesquihydrate.[6]
- Immediately cap and shake the tube vigorously for 1 minute.[7][8]
- Centrifuge the tube at  $\geq 3000$  rcf for 5 minutes to separate the layers.[7][8]

## 3. Dispersive Solid-Phase Extraction (dSPE) Cleanup:

- Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL dSPE cleanup tube.[8]
- The dSPE tube should contain a mixture of sorbents to remove interfering matrix components. A common mixture for general purposes includes 150 mg of anhydrous  $\text{MgSO}_4$ , 50 mg of primary secondary amine (PSA), and 50 mg of C18 sorbent.[8] For pigmented samples, graphitized carbon black (GCB) may be added, but caution is advised as it can retain planar pesticides.[4]
- Vortex the dSPE tube for 30-60 seconds.[7][8]
- Centrifuge the tube at  $\geq 5000$  rcf for 2-5 minutes.[7][8]

#### 4. Final Extract Preparation and Analysis:

- Carefully transfer the cleaned supernatant into an autosampler vial.[7]
- The extract can be directly analyzed by GC-MS/MS or diluted with a suitable mobile phase for LC-MS/MS analysis. For GC analysis, the addition of analyte protectants can improve chromatographic performance.[1]

#### Data Presentation

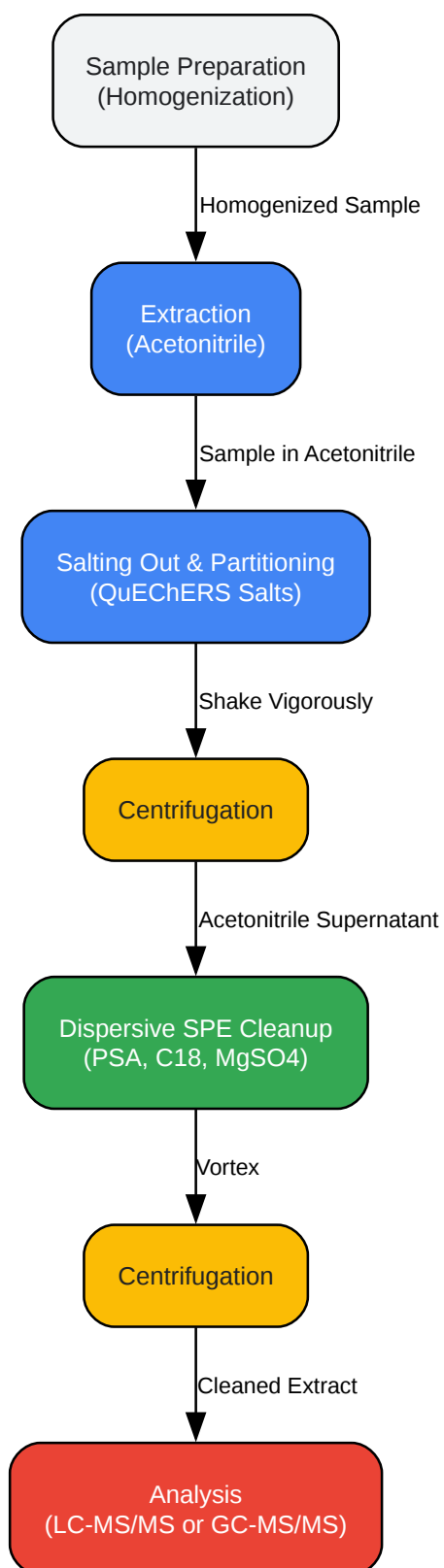
The following table summarizes quantitative data for **Dicrotophos** and other selected pesticides from various studies employing the QuEChERS method.

Pesticide	Matrix	Fortification Level (µg/kg)	Recovery (%)	RSD (%)	LOQ (µg/kg)	LOD (ng/mL)	Analytical Method	Reference
Dicrotophos	Strawberry, Pear, Spinach	1	-	<5	-	0.05	APGC-MS/MS	[9]
Dicrotophos	Soil	-	-	-	-	-	LC-MS/MS	[7]
Dimethoate	Beef	200	75-100	-	-	-	GC/MS	[8]
Dimethoate	Grape, Rice, Tea	10	87-108	2-7	-	-	LC-MS/MS	[10]
Chlorpyrifos	Beef	200	75-100	-	-	-	GC/MS	[8]
Malathion	Beef	200	75-100	-	-	-	GC/MS	[8]
Coumatophos	Beef	200	75-100	-	-	-	GC/MS	[8]

Note: Recovery data is often presented as a range and can vary depending on the specific matrix and experimental conditions. RSD stands for Relative Standard Deviation, LOQ for Limit of Quantification, and LOD for Limit of Detection.

#### Mandatory Visualization

The following diagram illustrates the experimental workflow of the QuEChERS method for multi-residue analysis.



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